

# 1,3,4,5-Tetrahydrobenzo[cd]indazole chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,4,5-Tetrahydrobenzo[cd]indazole

Cat. No.: B2630112

[Get Quote](#)

## In-depth Technical Guide: 1,3,4,5-Tetrahydrobenzo[cd]indazole

Disclaimer: This technical guide addresses the chemical structure and properties of **1,3,4,5-Tetrahydrobenzo[cd]indazole**. It is intended for researchers, scientists, and drug development professionals. A comprehensive literature search has revealed that detailed experimental and biological data for this specific compound is exceptionally limited in publicly accessible scientific databases. Therefore, this guide summarizes the available information and provides a general overview of the broader class of indazole compounds for contextual understanding.

## Core Compound Identification

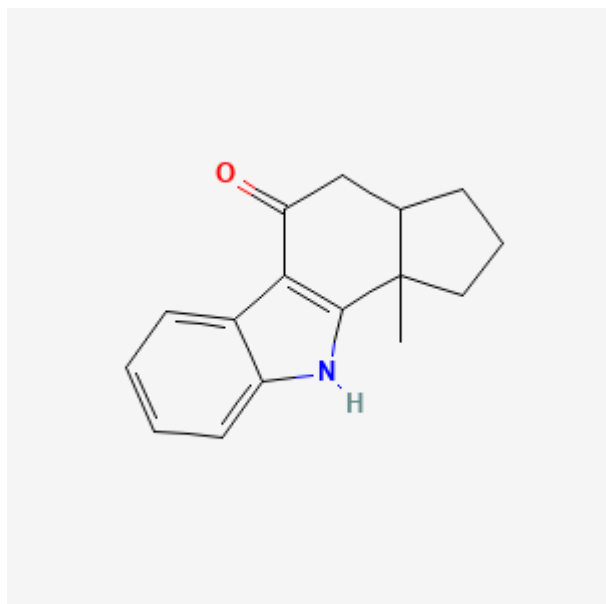
Chemical Name: **1,3,4,5-Tetrahydrobenzo[cd]indazole**

CAS Number: 65832-15-7

Molecular Formula: C<sub>10</sub>H<sub>10</sub>N<sub>2</sub>

## Chemical Structure

The chemical structure of **1,3,4,5-Tetrahydrobenzo[cd]indazole** is a tricyclic system where a dihydropyrazole ring is fused to a tetralone-like backbone.



**Figure 1:** 2D representation of **1,3,4,5-Tetrahydrobenzo[cd]indazole**.

## Physicochemical Properties

Quantitative data for **1,3,4,5-Tetrahydrobenzo[cd]indazole** is sparse. The following table summarizes the available information.

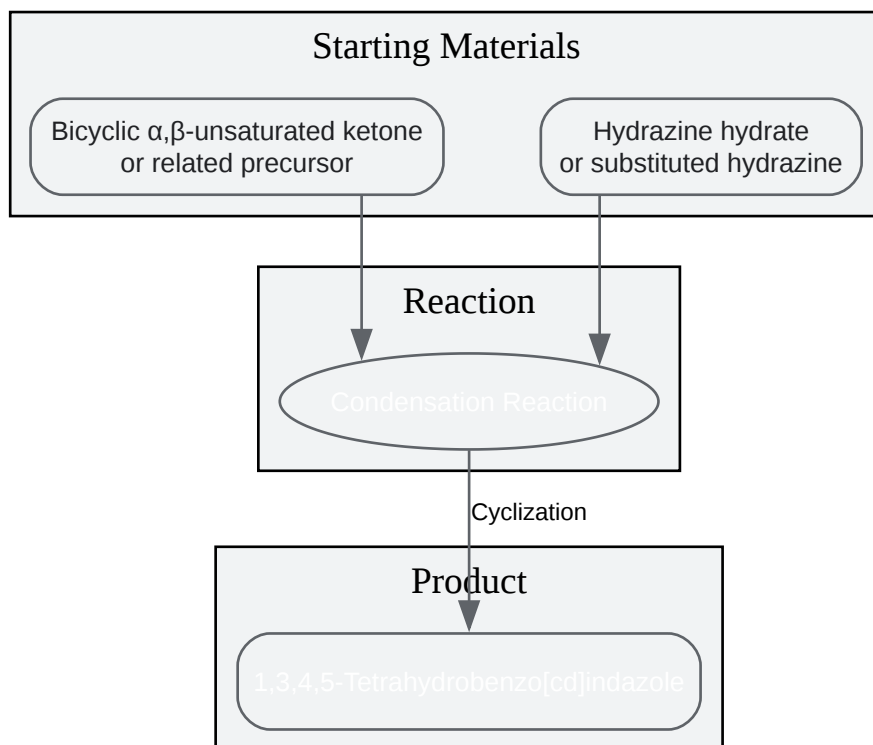
Property	Value	Source
Molecular Weight	158.2 g/mol	Vendor Data
Melting Point	120-121 °C	Vendor Data
Boiling Point	365.0 ± 11.0 °C (Predicted)	Vendor Data
Purity	Typically ≥ 96%	[1]

## Synthesis and Experimental Protocols

A detailed, experimentally verified synthesis protocol for **1,3,4,5-Tetrahydrobenzo[cd]indazole** is not described in the surveyed scientific literature. However, general synthetic strategies for related tetrahydroindazole cores often involve the condensation of a cyclic  $\beta$ -diketone or a related precursor with hydrazine or a substituted hydrazine.

## General Synthetic Approach for Tetrahydroindazoles

A plausible, though unverified, synthetic route could involve the reaction of a bicyclic diketone with hydrazine hydrate, as depicted in the conceptual workflow below.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for tetrahydroindazole synthesis.

Note: This represents a generalized approach and has not been experimentally validated for the specific target compound.

## Biological Activity and Signaling Pathways

There is no specific information regarding the biological activity, mechanism of action, or associated signaling pathways for **1,3,4,5-Tetrahydrobenzo[cd]indazole** in the reviewed literature.

However, the broader class of indazole and tetrahydroindazole derivatives is known to exhibit a wide range of pharmacological activities.<sup>[2][3]</sup> These include, but are not limited to:

- Anti-inflammatory effects: Some indazole derivatives are known to inhibit inflammatory pathways.[3]
- Anticancer properties: The indazole scaffold is a core component of several kinase inhibitors used in cancer therapy.[2]
- Central Nervous System (CNS) activity: Certain tetrahydroindazoles have been investigated as ligands for sigma receptors, which are implicated in various CNS disorders.

Due to the absence of specific biological data for **1,3,4,5-Tetrahydrobenzo[cd]indazole**, no signaling pathway or experimental workflow diagrams can be provided at this time.

## Spectral Data

No experimental spectral data, such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, or mass spectrometry, for **1,3,4,5-Tetrahydrobenzo[cd]indazole** are available in the public domain. For researchers who successfully synthesize this compound, standard analytical techniques would be required for its characterization.

## Conclusion

**1,3,4,5-Tetrahydrobenzo[cd]indazole** is a known chemical entity with a defined structure and CAS number. However, it remains a poorly characterized compound in the scientific literature. The lack of published data on its synthesis, spectral properties, and biological activity suggests that it is a novel or under-investigated molecule. Researchers interested in this compound would need to undertake its synthesis and subsequent characterization and biological screening to elucidate its properties and potential applications. The information provided on the general class of indazoles may offer a starting point for such investigations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thoreauchem.com [thoreauchem.com]
- 2. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. caribjscitech.com [caribjscitech.com]
- To cite this document: BenchChem. [1,3,4,5-Tetrahydrobenzo[cd]indazole chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2630112#1-3-4-5-tetrahydrobenzo-cd-indazole-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)